

# physical and chemical properties of 2,4-Dimethylphenylboronic acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **2,4-Dimethylphenylboronic acid**

Cat. No.: **B1307606**

[Get Quote](#)

An In-depth Technical Guide to **2,4-Dimethylphenylboronic Acid**

## Introduction

**2,4-Dimethylphenylboronic acid**, also known as m-xylene-4-boronic acid, is a versatile organoboron compound with significant applications in organic synthesis and medicinal chemistry.<sup>[1]</sup> Its utility is most prominently demonstrated in Suzuki-Miyaura cross-coupling reactions, a powerful method for forming carbon-carbon bonds.<sup>[1]</sup> The presence of the dimethylphenyl group influences its reactivity and stability, making it a valuable reagent for the synthesis of complex organic molecules, including pharmaceuticals, agrochemicals, and advanced materials.<sup>[1]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties of **2,4-Dimethylphenylboronic acid**, along with detailed experimental protocols for its synthesis and key applications.

## Core Physical and Chemical Properties

The fundamental properties of **2,4-Dimethylphenylboronic acid** are summarized in the table below. This data is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference(s)
IUPAC Name	(2,4-dimethylphenyl)boronic acid	
Synonyms	2,4-Dimethylbenzeneboronic acid, m-Xylene-4-boronic acid	<a href="#">[1]</a> <a href="#">[2]</a>
CAS Number	55499-44-0	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>8</sub> H <sub>11</sub> BO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	149.98 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	White to light yellow crystalline powder	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	192-195 °C or 204-208 °C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	292.4±50.0 °C (Predicted)	<a href="#">[3]</a>
Density	1.07±0.1 g/cm <sup>3</sup> (Predicted)	<a href="#">[3]</a>
pKa	8.92±0.58 (Predicted)	<a href="#">[3]</a>
Solubility	Slightly soluble in water. Soluble in polar organic solvents like methanol and ethanol.	<a href="#">[2]</a> <a href="#">[3]</a>
Storage Conditions	Store at room temperature in a dry, dark place.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Experimental Protocols

### Synthesis of 2,4-Dimethylphenylboronic Acid via Grignard Reaction

A common method for the synthesis of **2,4-Dimethylphenylboronic acid** involves the reaction of a Grignard reagent, formed from 2,4-dimethylbromobenzene, with a borate ester, followed by acidic hydrolysis.

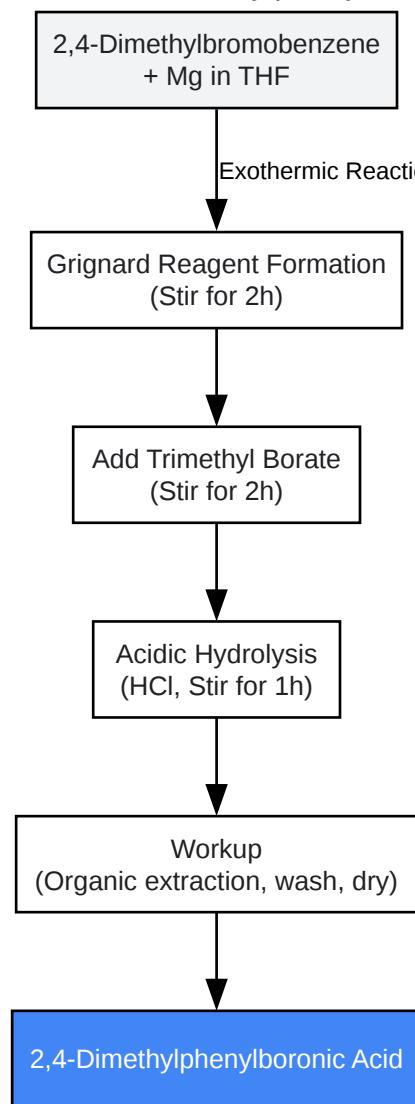
**Materials:**

- Magnesium turnings (0.140 mol, 3.42 g)
- 2,4-Dimethylbromobenzene (0.108 mol, 20.0 g)
- Triisopropyl borate or Trimethyl borate (0.140 mol, 14.6 g of trimethyl borate)
- Tetrahydrofuran (THF), anhydrous
- Hydrochloric acid (HCl)
- Brine (saturated NaCl solution)

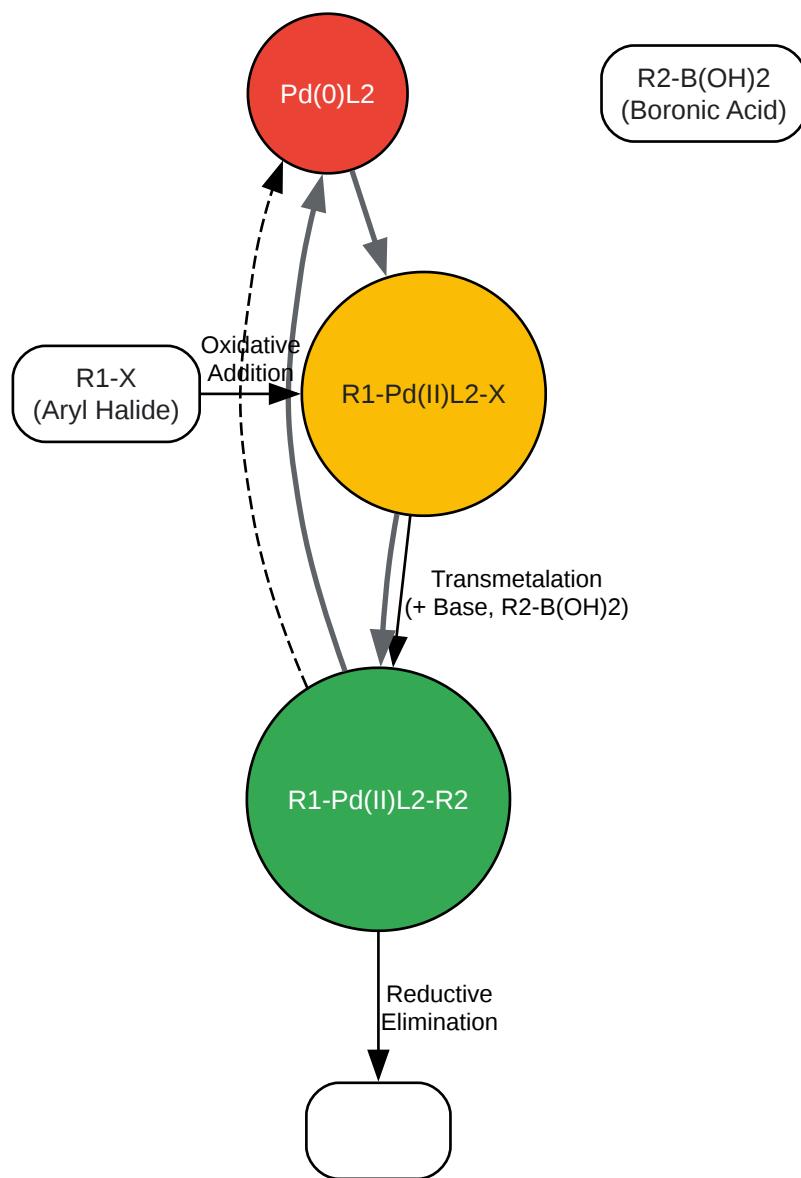
**Procedure:**

- To a reaction vessel equipped with a dropping funnel and under a nitrogen atmosphere, add magnesium turnings and a small amount of anhydrous THF.
- Dissolve 2,4-dimethylbromobenzene in anhydrous THF and add it dropwise to the magnesium suspension to initiate the formation of the Grignard reagent. The reaction is exothermic and may require cooling to maintain a gentle reflux.
- After the addition is complete, stir the reaction mixture for 2 hours to ensure the complete formation of the Grignard reagent.
- Cool the reaction mixture and slowly add the borate ester dropwise, maintaining the temperature.
- After the addition of the borate ester, continue stirring the mixture for an additional 2 hours.
- Quench the reaction by carefully adding hydrochloric acid and stir for 1 hour.
- Separate the organic layer, wash it with brine, and then dry it over an anhydrous drying agent (e.g., MgSO<sub>4</sub>).
- Remove the solvent by rotary evaporation to yield **2,4-dimethylphenylboronic acid**.[\[3\]](#)

## Synthesis of 2,4-Dimethylphenylboronic Acid



## Suzuki-Miyaura Catalytic Cycle

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. chemimpex.com [chemimpex.com]
- 2. CAS 55499-44-0: B-(2,4-Dimethylphenyl)boronic acid [cymitquimica.com]
- 3. 2,4-DIMETHYLPHENYLBORONIC ACID | 55499-44-0 [m.chemicalbook.com]
- 4. 55499-44-0 · 2,4-Dimethylphenylboronic Acid · 321-77011 · 327-77013[Detail Information] | [Synthesis & Materials] | Laboratory Chemicals-FUJIFILM Wako Pure Chemical Corporation [labchem-wako.fujifilm.com]
- To cite this document: BenchChem. [physical and chemical properties of 2,4-Dimethylphenylboronic acid]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1307606#physical-and-chemical-properties-of-2-4-dimethylphenylboronic-acid>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)